

m-Toluoyl-d7 Chloride CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m-Toluoyl-d7 Chloride*

Cat. No.: *B15292999*

[Get Quote](#)

Technical Guide: m-Toluoyl-d7 Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **m-Toluoyl-d7 Chloride**, a deuterated derivative of m-Toluoyl chloride. This document outlines its chemical and physical properties, and common applications, with a focus on its role as a derivatization agent in analytical chemistry. While specific experimental protocols for the deuterated form are not widely published, this guide provides detailed methodologies for the analogous non-deuterated compound, which serve as a strong foundation for its use.

Core Compound Data

m-Toluoyl-d7 Chloride is a stable, isotopically labeled version of m-Toluoyl chloride. The primary use of such labeled compounds is in mass spectrometry-based analytical methods, often as internal standards for quantification or as tracers in metabolic studies.

Quantitative Data Summary

The following table summarizes the key quantitative data for **m-Toluoyl-d7 Chloride** and its non-deuterated analog for comparison.

Property	m-Toluoyl-d7 Chloride	m-Toluoyl chloride
CAS Number	1796602-13-5[1]	1711-06-4[2][3][4][5][6][7][8]
Molecular Formula	C ₈ D ₇ ClO[1]	C ₈ H ₇ ClO[2][3][6]
Molecular Weight	161.637 g/mol [1]	154.59 g/mol [3][6][7]
Purity	Typically >98%	≥99%[4]
Boiling Point	No data available	220°C[5], 86°C at 5 mmHg[2]
Melting Point	No data available	-23°C[5]
Density	No data available	1.173 g/mL at 25°C[2]
Refractive Index	No data available	1.5485 (n _{20/D})[2]
Flash Point	No data available	76°C (168°F)[5]

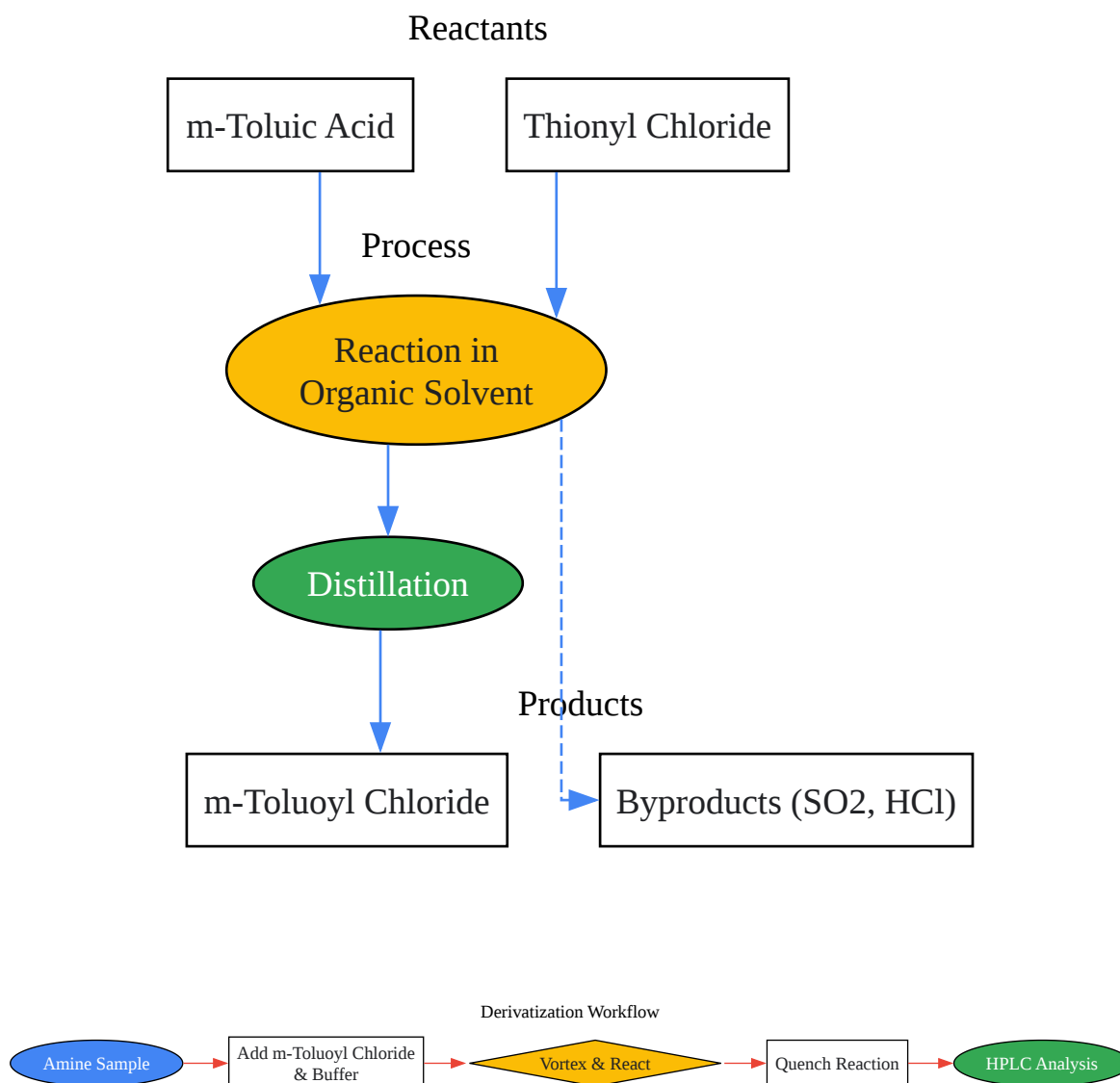
Synthesis and Derivatization Applications

m-Toluoyl chloride is a versatile acylating agent used in organic synthesis.[1] Its primary applications include its use as an intermediate in the production of pharmaceuticals, pesticides, dyes, and photosensitive materials.[9] A significant application in analytical chemistry is its use as a derivatization reagent, particularly for amines, to improve their chromatographic separation and detection.[6]

General Synthesis of m-Toluoyl chloride

The synthesis of m-Toluoyl chloride is typically achieved through the reaction of m-toluic acid with a chlorinating agent, such as thionyl chloride. This reaction is often carried out in an organic solvent. The process involves the conversion of the carboxylic acid group to an acyl chloride. After the reaction is complete, the product is purified by distillation.

A representative synthesis workflow is depicted below:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. m-トルオイルクロリド 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis technology of m-toluoyl chloride - Eureka | Patsnap [eureka.patsnap.com]
- 5. CN105330535A - Synthesis technology of m-toluoyl chloride - Google Patents [patents.google.com]
- 6. scbt.com [scbt.com]
- 7. What are the differences between M-Toluoyl Chloride and other toluoyl chlorides? - Blog [evergreensinochem.com]
- 8. academic.oup.com [academic.oup.com]
- 9. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [m-Toluoyl-d7 Chloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15292999#m-toluoyl-d7-chloride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com